

Application Notes and Protocols: Preparation of Febrifugine Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: *Febrifugine dihydrochloride*

Cat. No.: *B1672322*

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Introduction

Febrifugine is a quinazolinone alkaloid first isolated from the Chinese herb *Dichroa febrifuga* Lour, a plant used in traditional medicine to treat fevers associated with malaria.^{[1][2]}

Febrifugine dihydrochloride is the salt form of this compound, exhibiting a range of biological activities, including antimalarial, anticancer, antifibrotic, and anti-inflammatory properties.^[3] Its primary mechanism of action involves the inhibition of prolyl-tRNA synthetase (ProRS), which mimics amino acid starvation and triggers a cellular stress response.^[4] These application notes provide detailed protocols for the preparation, storage, and use of **Febrifugine dihydrochloride** solutions for research purposes.

Quantitative Data Summary

The following tables summarize key quantitative data for **Febrifugine dihydrochloride**.

Table 1: Solubility of **Febrifugine Dihydrochloride**

Solvent	Concentration	Notes
Water	15 mg/mL	-
DMSO	≥ 25 mg/mL (82.96 mM)	Use of newly opened, hygroscopic DMSO is recommended. Ultrasonic treatment may be needed. [5]
In Vivo Formulation 1	≥ 0.62 mg/mL (1.66 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. [6]
In Vivo Formulation 2	≥ 0.62 mg/mL (1.66 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline). [6]

| In Vivo Formulation 3 | ≥ 0.62 mg/mL (1.66 mM) | 10% DMSO, 90% Corn Oil.[\[6\]](#) |

Table 2: Recommended Storage and Stability of Stock Solutions

Storage Temperature	Shelf Life	Conditions
-20°C	1 month	Store in sealed vials, protected from moisture and light. [6]
-80°C	6 months	Store in sealed vials, protected from moisture and light. [6]

| Powder Form (-20°C) | 3 years | Store at low temperature, keep away from direct sunlight.[\[3\]](#) |

Table 3: Example Concentrations for Biological Assays

Application	Cell Line / Model	Effective Concentration (IC ₅₀ / EC ₅₀)
Bladder Cancer Proliferation	T24 Cells	IC ₅₀ : 0.02 µM[6]
Bladder Cancer Proliferation	SW780 Cells	IC ₅₀ : 0.018 µM[6]
Antimalarial Activity	P. falciparum 3D7	EC ₅₀ : 4.0 nM[6]
Visceral Leishmaniasis	L. donovani Promastigotes	IC ₅₀ : 7.16 ± 1.39 nM[7]
In Vivo Bladder Cancer	BALB/c Nude Mice Xenograft	0.1 mg/kg (once every 3 days) [6]

| In Vivo Antimalarial | P. berghei Infected ICR Mice | 1 mg/kg/day (for 3 consecutive days)[6] |

Experimental Protocols

Protocol 1: Preparation of High-Concentration DMSO Stock Solution (e.g., 10 mM)

This protocol is suitable for preparing a concentrated stock solution for long-term storage, which can be later diluted for various in vitro assays.

Materials:

- **Febrifugine dihydrochloride** (MW: 374.26 g/mol) [3]
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Methodology:

- **Calculate Mass:** To prepare a 10 mM stock solution, calculate the required mass. For 1 mL of a 10 mM solution:

- $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 374.26 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.74 \text{ mg}$
- Weighing: Carefully weigh 3.74 mg of **Febrifugine dihydrochloride** powder and place it into a sterile vial.
- Dissolution: Add 1 mL of high-quality DMSO to the vial.
- Mixing: Cap the vial tightly and vortex thoroughly. If the compound does not dissolve completely, sonicate the vial in an ultrasonic bath for 5-10 minutes or gently warm to 37°C to aid dissolution.^[8] Visually inspect for a clear solution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[8] Store aliquots at -20°C for up to one month or at -80°C for up to six months.^[6]

Protocol 2: Preparation of In Vitro Working Solutions

This protocol describes the dilution of the DMSO stock solution into an appropriate cell culture medium for cell-based assays.

Materials:

- 10 mM **Febrifugine dihydrochloride** DMSO stock solution (from Protocol 1)
- Sterile cell culture medium (e.g., RPMI-1640, DMEM)
- Sterile pipette tips and tubes

Methodology:

- Thaw Stock: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions to achieve the desired final concentration. For example, to prepare a 10 µM working solution from a 10 mM stock:
 - Step A (Intermediate Dilution): Add 1 µL of the 10 mM stock solution to 999 µL of sterile cell culture medium. This creates a 10 µM solution.

- Step B (Final Dilution): Further dilute this intermediate solution into the final culture volume to achieve the desired nanomolar or low micromolar concentrations for your experiment.
- DMSO Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as used in the highest concentration of the drug treatment. This is critical as DMSO can have effects on cells.
- Application: Add the final working solutions to your cell cultures immediately after preparation.

Protocol 3: Preparation of In Vivo Formulation (Example using PEG300/Tween-80)

This protocol provides a method for preparing **Febrifugine dihydrochloride** for oral administration in animal models, based on a common formulation.[6]

Materials:

- **Febrifugine dihydrochloride**
- DMSO
- PEG300
- Tween-80
- Saline (sterile, 0.9% NaCl)
- Sterile tubes

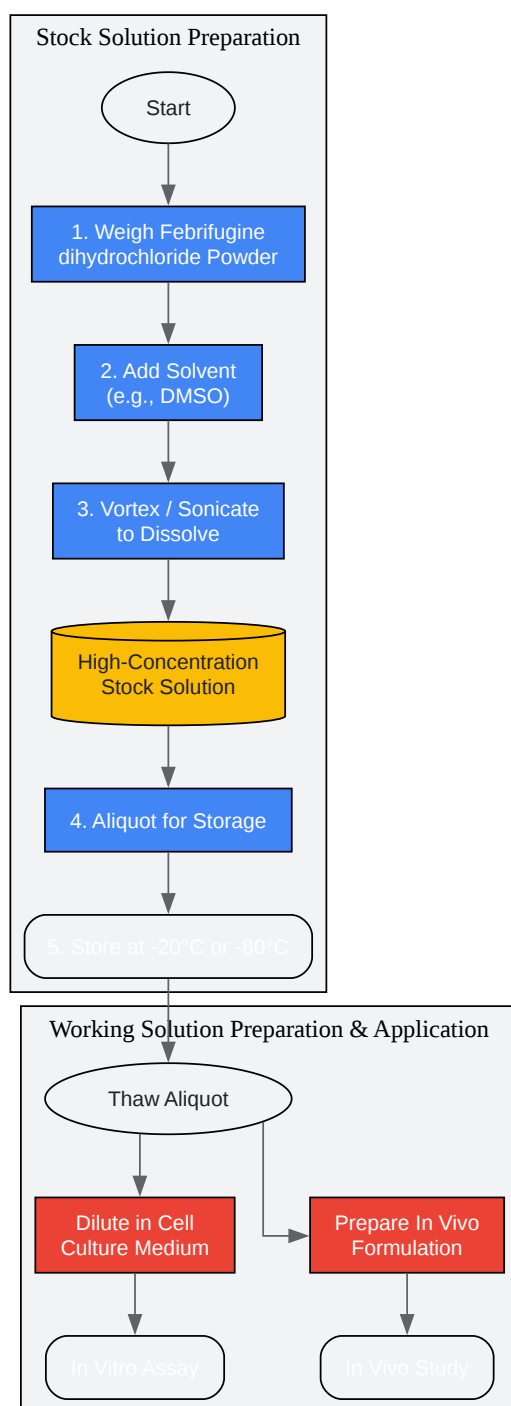
Methodology:

- Prepare Drug-DMSO Solution: First, prepare a concentrated solution of **Febrifugine dihydrochloride** in DMSO. For example, dissolve 6.2 mg of the compound in 1 mL of DMSO to get a 6.2 mg/mL solution.
- Formulation Steps: To prepare 1 mL of a final working solution at 0.62 mg/mL:
 - Take 100 μ L of the 6.2 mg/mL DMSO stock solution.

- Add 400 μ L of PEG300 and mix until the solution is clear.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Add 450 μ L of saline to bring the total volume to 1 mL. Mix until a clear solution is achieved.
- Administration: The resulting formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) is ready for administration. Always prepare this formulation fresh before use.

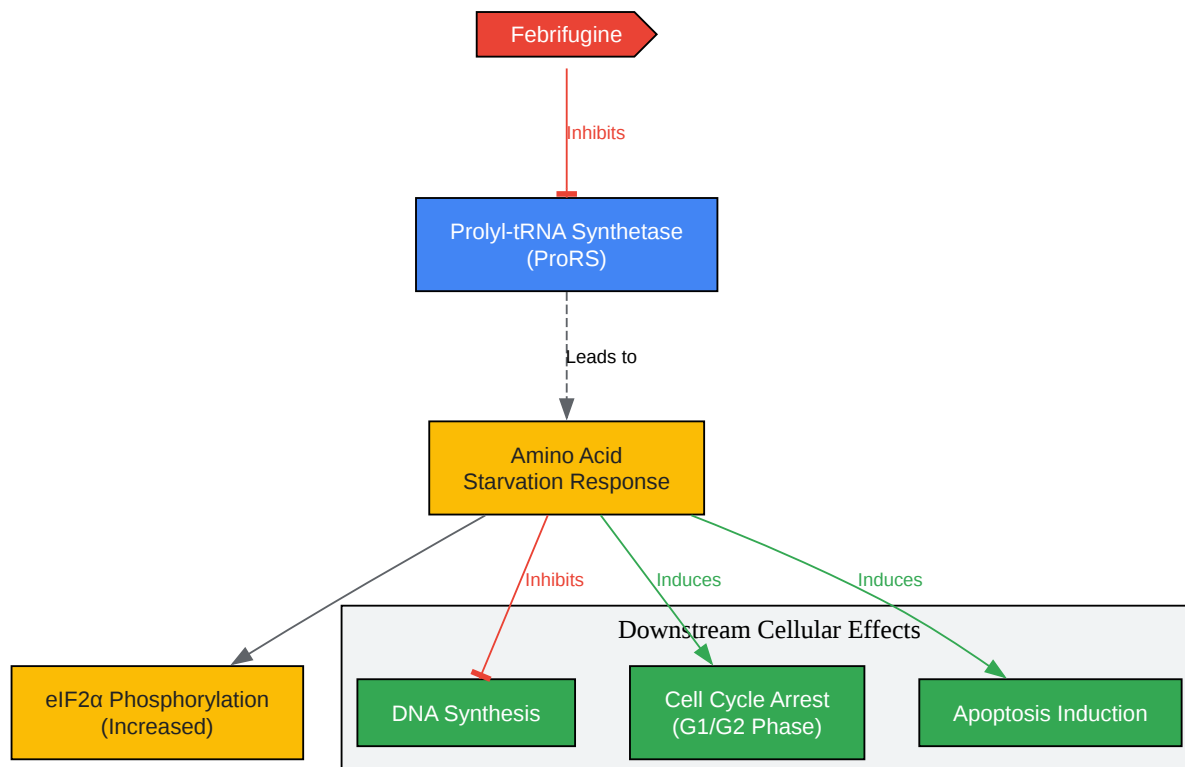
Visualizations

Below are diagrams illustrating the experimental workflow and the compound's mechanism of action.



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Caption: Workflow for preparing **Febrifugine dihydrochloride** stock and working solutions.



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Caption: Simplified signaling pathway of Febrifugine's mechanism of action.[4][5][6]

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